

A Comparative Guide to the Biological Activities of Kanosamine and N-Acylkanosamines

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Compound of Interest

Compound Name: *N-Acylkansosamine*

Cat. No.: *B1676910*

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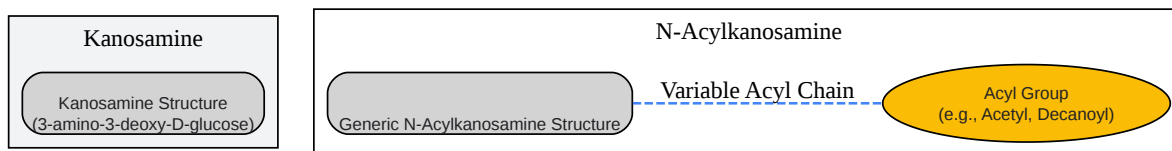
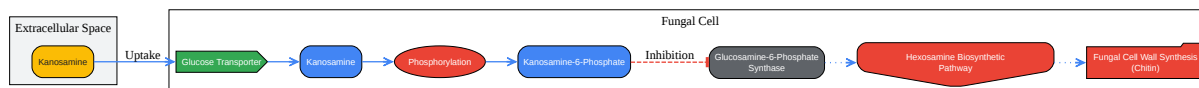
For researchers and professionals in drug development, understanding the structure-activity relationships of bioactive molecules is paramount. This guide provides a comparative overview of the biological activities of kanosamine and its N-acylated derivatives. While extensive data exists for kanosamine, a notable scarcity of research on N-acylkanosamines presents a significant knowledge gap and an opportunity for future investigation.

Kanosamine: A Well-Characterized Aminosugar Antibiotic

Kanosamine, also known as 3-amino-3-deoxy-D-glucose, is a naturally occurring aminosugar with established antibacterial and antifungal properties.^{[1][2]} Its biological activity has been documented against a range of plant and human pathogens.

Mechanism of Action

Kanosamine's primary mechanism of action involves the inhibition of glucosamine-6-phosphate synthase, a key enzyme in the hexosamine biosynthetic pathway. This pathway is crucial for the synthesis of essential components of the fungal cell wall, such as chitin. Kanosamine is actively transported into fungal cells via glucose transport systems, where it is subsequently phosphorylated to kanosamine-6-phosphate. This phosphorylated form is the active inhibitor of glucosamine-6-phosphate synthase.



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References

- 1. Production of kanosamine by *Bacillus cereus* UW85 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Production of kanosamine by *Bacillus cereus* UW85 - PMC [pmc.ncbi.nlm.nih.gov]
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